

Introduction: Acknowledging the Reactive Potential of a Key Synthetic Building Block

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Compound of Interest

Compound Name: 3,5-Dibromo-2-nitropyridine

Cat. No.: B110528

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3,5-Dibromo-2-nitropyridine is a highly functionalized heterocyclic compound, serving as a critical intermediate in the synthesis of advanced pharmaceutical and agrochemical agents.^[1] Its molecular architecture, featuring two bromine atoms and an electron-withdrawing nitro group on a pyridine ring, makes it a versatile substrate for nucleophilic substitution and cross-coupling reactions.^[1] However, the very features that impart this synthetic utility also necessitate a rigorous and informed approach to its handling. This guide provides a comprehensive framework for researchers, scientists, and drug development professionals to work safely with **3,5-Dibromo-2-nitropyridine**, grounding all recommendations in established chemical safety principles and explaining the causality behind each precaution.

Hazard Identification and Risk Assessment: An Evidence-Based Approach

While a specific, comprehensive toxicological profile for **3,5-Dibromo-2-nitropyridine** is not extensively published, a robust risk assessment can be constructed by examining data from structurally analogous compounds. Brominated and nitrated pyridines are known irritants and potentially toxic. Therefore, a conservative approach is mandated, treating the compound with a high degree of caution.

Based on data from similar chemical structures, **3,5-Dibromo-2-nitropyridine** is anticipated to be classified with the following hazards.^{[2][3][4][5][6]}

Hazard Classification	GHS Code	Description
Skin Irritation	H315	Causes skin irritation.[2][4][5]
Serious Eye Irritation	H319	Causes serious eye irritation. [2][4][5]
Specific Target Organ Toxicity	H335	May cause respiratory irritation.[2][4][5]
Acute Toxicity (Oral)	H302 (Assumed)	Harmful if swallowed.[2]

Physicochemical Properties:

The physical state and properties of a chemical are fundamental to understanding its potential for exposure. As a crystalline solid, the primary risk during handling is the generation of airborne dust, which can be inhaled or settle on surfaces, leading to skin and eye contact.[1]

Property	Value	Source
CAS Number	610261-34-2	[1]
Molecular Formula	C ₅ H ₂ Br ₂ N ₂ O ₂	[1][7]
Molecular Weight	281.89 g/mol	[1][7]
Appearance	Pale yellow crystalline solid	[1]
Melting Point	71 - 80 °C	[1]

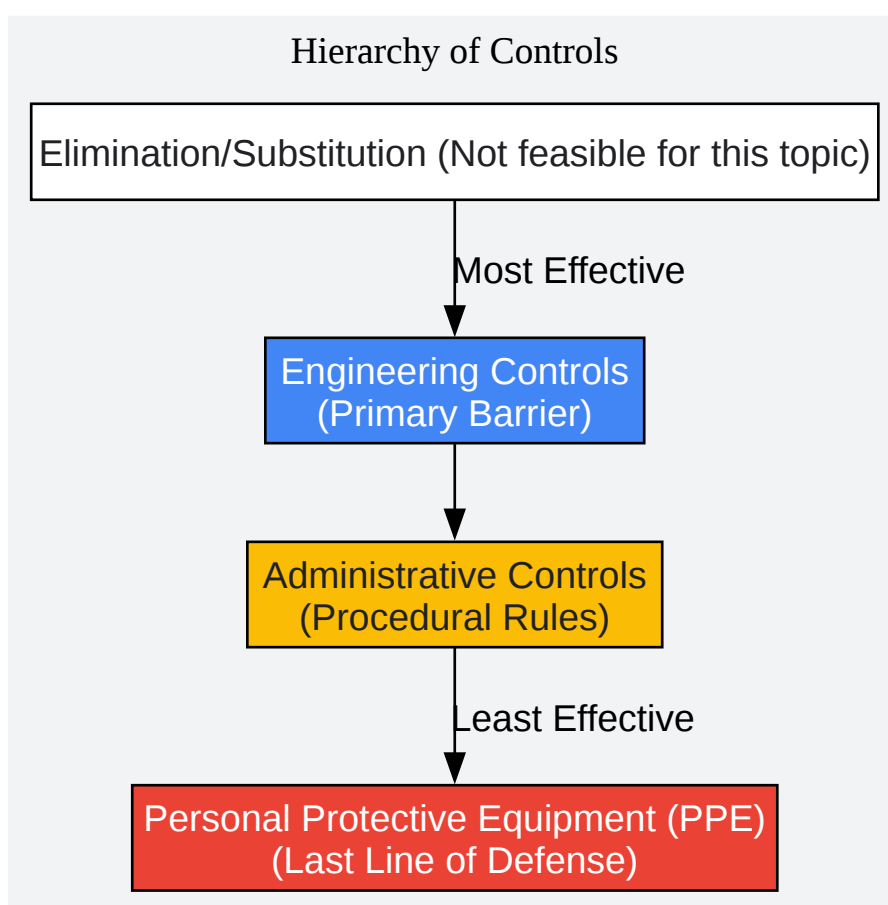
Primary Routes of Exposure and Health Effects:

- Inhalation: Inhaling dust may cause irritation to the mucous membranes and upper respiratory tract.[2][4]
- Skin Contact: Direct contact can cause skin irritation, characterized by redness and discomfort.[2][4]
- Eye Contact: The compound is expected to be a serious eye irritant, potentially causing significant damage if not promptly addressed.[2][4][5]

- Ingestion: Based on analogous compounds, ingestion is presumed to be harmful.[2]

Exposure Controls and Personal Protection: A Multi-Layered Defense

The cornerstone of chemical safety is the "Hierarchy of Controls," a systematic approach to minimizing exposure. This framework prioritizes the most effective control measures down to the least.



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A logical diagram illustrating the Hierarchy of Controls.

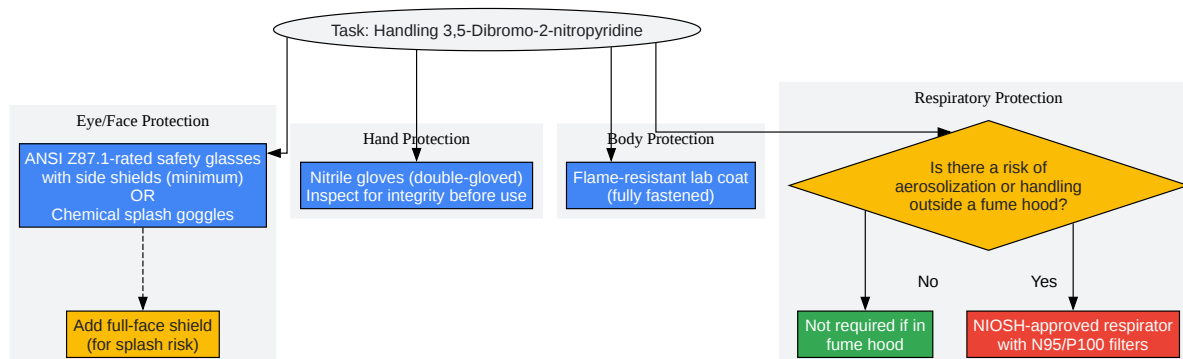
Engineering Controls: The First Line of Defense

Engineering controls are designed to isolate the researcher from the chemical hazard.

- Chemical Fume Hood: All handling of **3,5-Dibromo-2-nitropyridine** solid, including weighing and transfers, must be conducted within a certified chemical fume hood.[8][9] This is non-negotiable. The fume hood's constant airflow captures and exhausts dust particles, preventing them from entering the researcher's breathing zone.
- Ventilation: The laboratory must have adequate general ventilation to handle any fugitive emissions.
- Emergency Equipment: An eyewash station and safety shower must be readily accessible and tested regularly.[2][9] Their proximity is critical for immediate decontamination in case of an accidental splash.

Personal Protective Equipment (PPE): The Essential Final Barrier

PPE is required for all tasks involving this compound, even when using a fume hood. The choice of PPE must be deliberate and based on a thorough risk assessment.



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PPE selection workflow for **3,5-Dibromo-2-nitropyridine**.

- Eye and Face Protection: Chemical safety goggles are mandatory.[8] A full-face shield should be worn over the goggles during procedures with a higher risk of splashing.[2][4][8]
- Hand Protection: Double-gloving with nitrile gloves is required.[8] This provides a backup barrier in case the outer glove is compromised. Gloves must be removed using the proper technique to avoid contaminating the skin and disposed of immediately after use.
- Body Protection: A flame-resistant lab coat must be worn and kept fully fastened.[3]
- Respiratory Protection: For routine handling of small quantities within a fume hood, respiratory protection may not be necessary.[8] However, if there is a risk of aerosolization or if handling larger quantities, a NIOSH-approved respirator with N95 or P100 filters is recommended.[2][8]

Safe Handling and Storage Protocols

Experimental Protocol: Weighing and Transfer of Solid **3,5-Dibromo-2-nitropyridine**

- Preparation: Before bringing the chemical into the workspace, don all required PPE as determined by the workflow above. Verify that the chemical fume hood is operational.
- Staging: Place all necessary equipment (spatula, weigh boat, receiving flask, waste container) inside the fume hood before opening the chemical container. This minimizes traffic in and out of the hood.
- Dispensing: Open the container inside the fume hood. Use a dedicated spatula to carefully transfer the desired amount of the solid to a weigh boat. Avoid any actions that could generate dust, such as dropping or rapid scooping.
- Transfer: Carefully transfer the weighed solid into the reaction vessel.
- Closure: Securely close the primary container of **3,5-Dibromo-2-nitropyridine**.
- Decontamination: Wipe the spatula and any contaminated surfaces within the fume hood with a suitable solvent-moistened cloth. Dispose of the cloth and weigh boat into a designated solid hazardous waste container.

- Final Steps: Remove PPE following the correct doffing procedure and wash hands thoroughly with soap and water.[\[2\]](#)[\[4\]](#)

Storage Requirements:

Proper storage is crucial for maintaining the chemical's integrity and preventing accidental exposure.

- Location: Store in a cool, dry, and well-ventilated area away from incompatible materials.[\[2\]](#)[\[3\]](#)[\[10\]](#)
- Container: Keep the container tightly closed to prevent moisture absorption and release of vapors.[\[2\]](#)[\[7\]](#)
- Incompatibilities: Avoid storage with strong oxidizing agents, strong acids, and strong bases.[\[4\]](#) Keep away from heat, sparks, and open flames.[\[4\]](#)

Emergency Procedures: Preparedness and Response

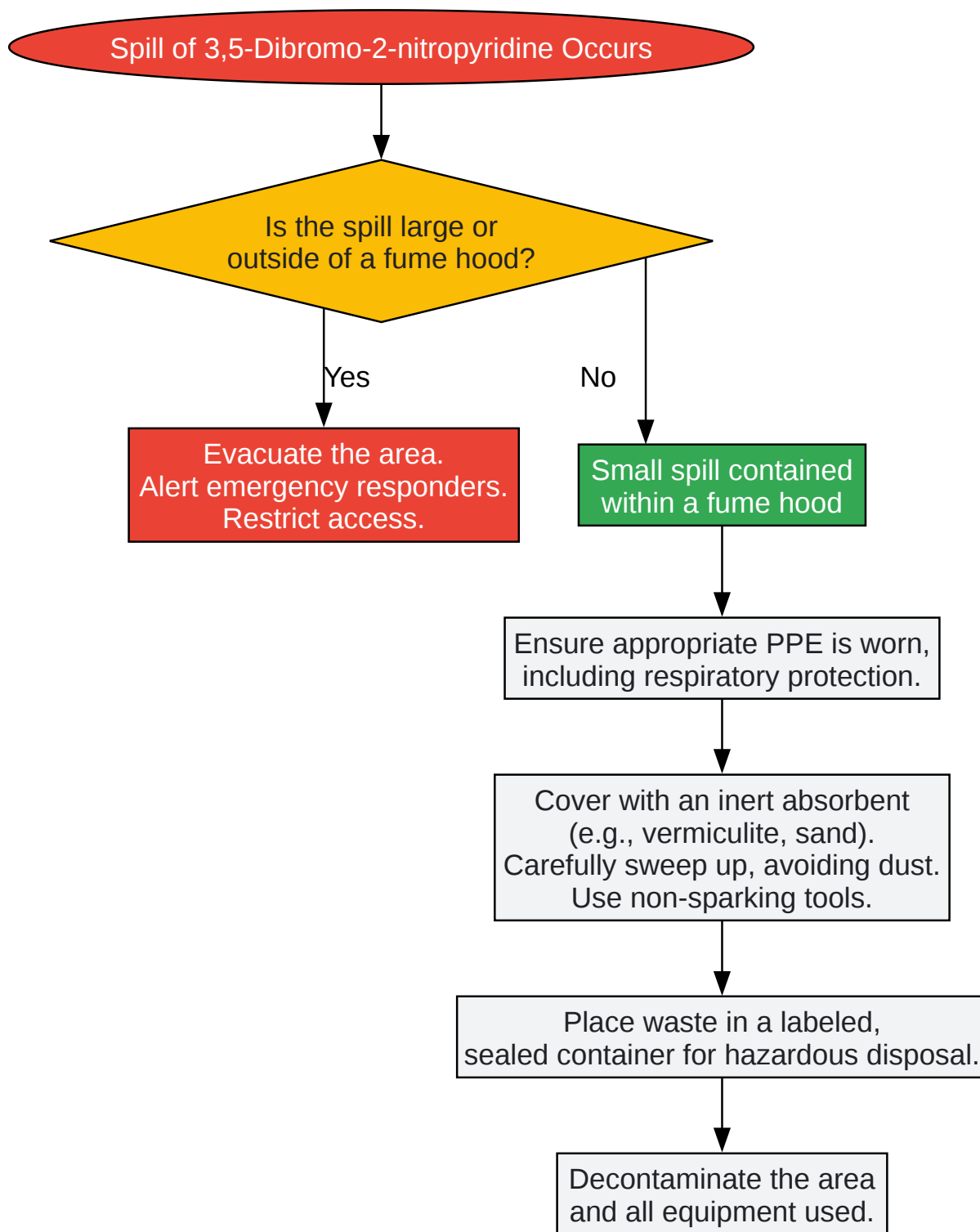
First Aid Measures

Immediate and correct first aid is critical in mitigating the effects of exposure.[\[2\]](#)[\[4\]](#)[\[6\]](#)

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [2] [6]
Skin Contact	Immediately remove all contaminated clothing. Wash the affected skin area thoroughly with soap and plenty of water. If skin irritation occurs or persists, seek medical attention. [2] [3]
Inhalation	Move the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, provide oxygen. If the victim is not breathing, perform artificial respiration. Seek immediate medical attention. [2] [3]
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a poison center or seek immediate medical attention. [2] [4]

Accidental Release Measures (Spills)

A calm and methodical response to a spill is essential to prevent further contamination or exposure.



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Decision workflow for responding to a chemical spill.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide (CO₂), or alcohol-resistant foam.[\[2\]](#)[\[3\]](#)[\[4\]](#)
- Unsuitable Media: Do not use a heavy water stream, as it may scatter the material.
- Specific Hazards: During a fire, toxic and corrosive fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and hydrogen bromide (HBr), may be generated.[\[2\]](#)[\[4\]](#)[\[11\]](#)
- Protective Equipment: Firefighters must wear full protective clothing and a self-contained breathing apparatus (SCBA).[\[2\]](#)[\[3\]](#)

Disposal Considerations

Chemical waste must be managed responsibly to protect human health and the environment.

- Waste Classification: **3,5-Dibromo-2-nitropyridine** and any materials contaminated with it (e.g., gloves, weigh boats, absorbent materials) must be treated as hazardous waste.
- Disposal Protocol: All waste must be collected in clearly labeled, sealed containers. The disposal must be handled by a licensed hazardous waste disposal company, often through chemical incineration with appropriate scrubbers.[\[2\]](#) Do not dispose of this chemical down the drain or in regular trash.[\[6\]](#)

Conclusion

3,5-Dibromo-2-nitropyridine is a valuable tool in chemical synthesis, but its potential hazards demand respect and meticulous handling. By integrating the principles of the Hierarchy of Controls, adhering to detailed handling protocols, utilizing appropriate personal protective equipment, and being prepared for emergencies, researchers can effectively mitigate risks. This commitment to safety is not a barrier to scientific progress but rather a foundational element of responsible and successful research.

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